

Techniques for Measuring HDAC Inhibition by RG2833: Application Notes and Protocols

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Compound of Interest

Compound Name: RG2833

Cat. No.: B610454

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Introduction

RG2833 (also known as RGFP109) is a brain-penetrant inhibitor of histone deacetylases (HDACs), with primary selectivity for HDAC1 and HDAC3. These enzymes play a crucial role in the epigenetic regulation of gene expression by removing acetyl groups from histone proteins, leading to chromatin condensation and transcriptional repression. Inhibition of HDACs by **RG2833** can restore the expression of silenced genes, making it a promising therapeutic agent for various diseases, including neurodegenerative disorders like Friedreich's ataxia and certain cancers.

These application notes provide detailed protocols for a range of in vitro and cell-based assays to accurately measure the inhibitory activity of **RG2833** and characterize its effects on cellular processes.

Quantitative Data Summary

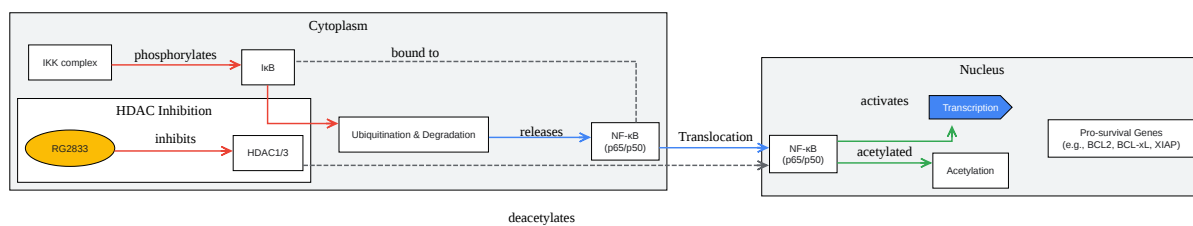
The inhibitory potency of **RG2833** against HDAC1 and HDAC3 has been determined through various in vitro enzymatic assays. The following table summarizes key quantitative data for easy comparison.

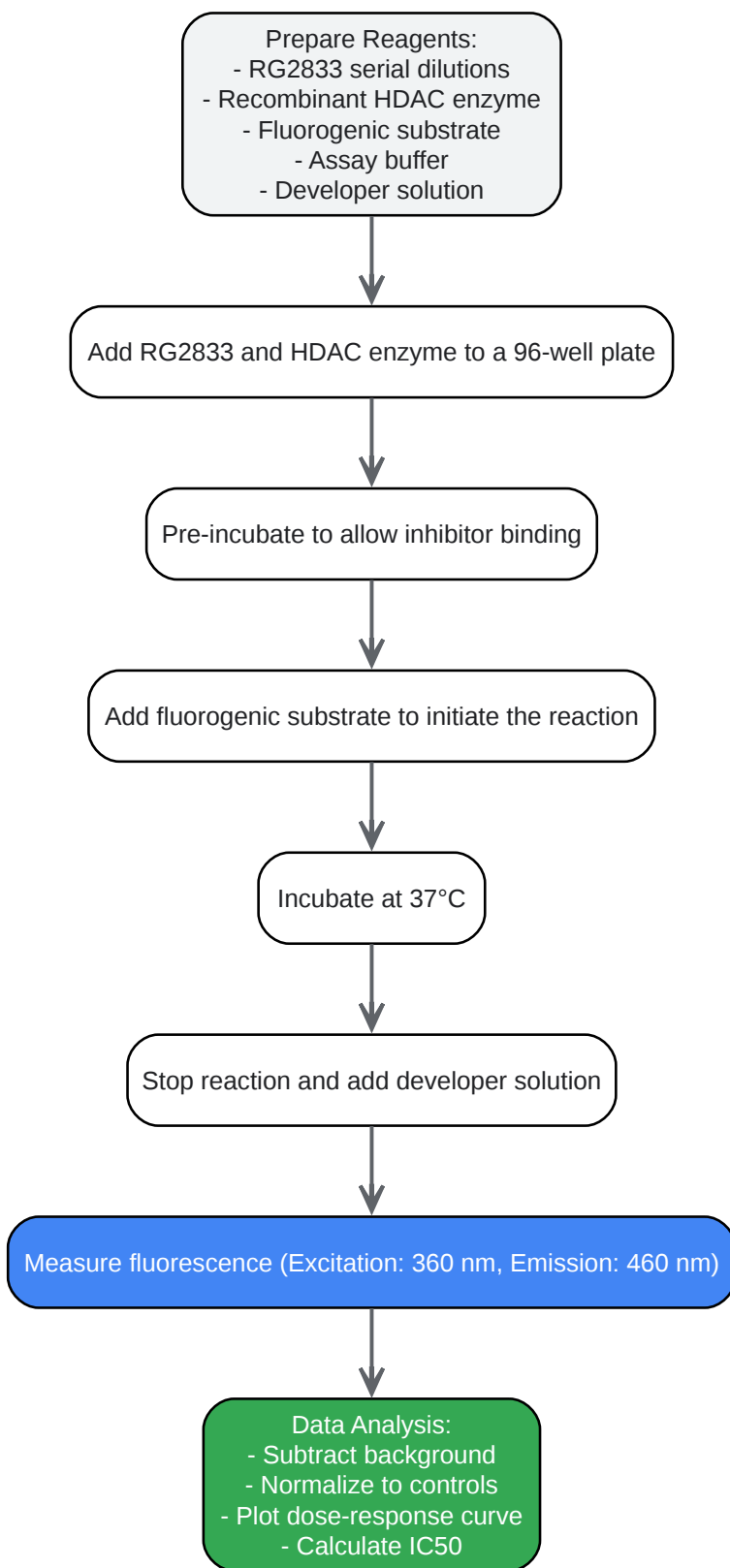
Parameter	HDAC1	HDAC3	Reference(s)
IC50	60 nM	50 nM	[1] [2] [3] [4]
Ki	32 nM	5 nM	[1] [3]

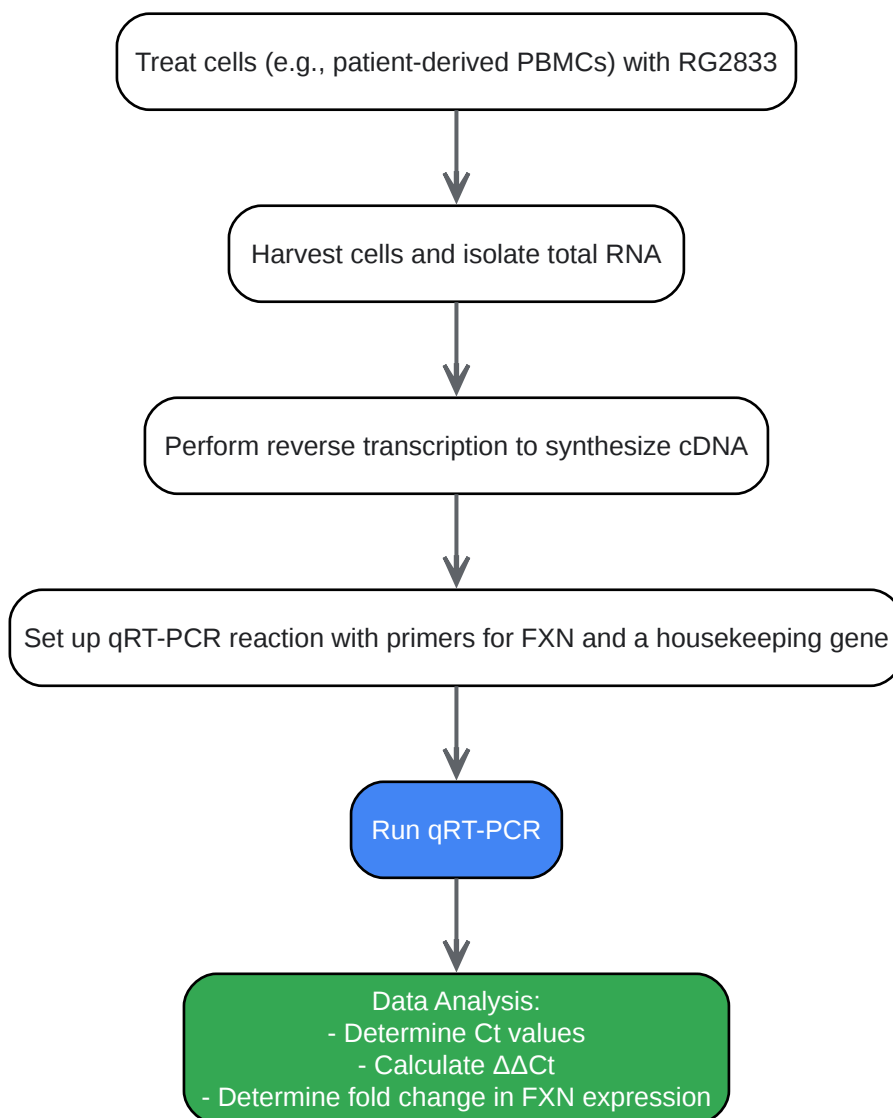
Note: IC50 (Half-maximal inhibitory concentration) is the concentration of an inhibitor where the response (or binding) is reduced by half. Ki (Inhibition constant) is an indication of how potent an inhibitor is; it is the concentration required to produce half-maximum inhibition.

Signaling Pathway Affected by **RG2833**

HDAC inhibitors, including **RG2833**, can influence various signaling pathways. One notable pathway affected is the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway. HDACs are involved in the deacetylation of NF- κ B subunits, which can impact its transcriptional activity. Inhibition of HDACs by **RG2833** can lead to increased acetylation of p65, a subunit of NF- κ B, and subsequent downregulation of NF- κ B-regulated pro-survival genes.[\[5\]](#)







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